

In Vitro Activity of DRI-C21041: A Technical Guide

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Compound of Interest

Compound Name: DRI-C21041 (DIEA)

Cat. No.: B10861557

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in vitro activity of DRI-C21041, a small-molecule inhibitor of the CD40-CD40L protein-protein interaction. The information presented herein is intended to support researchers and professionals in the fields of immunology, pharmacology, and drug development in understanding the biochemical and cellular effects of this compound.

Core Efficacy and Potency

DRI-C21041 has been identified as a potent inhibitor of the interaction between CD40 and its ligand, CD40L (also known as CD154). This interaction is a critical co-stimulatory signal in the activation of various immune cells, and its inhibition represents a promising therapeutic strategy for autoimmune diseases and transplant rejection.

Quantitative In Vitro Activity of DRI-C21041

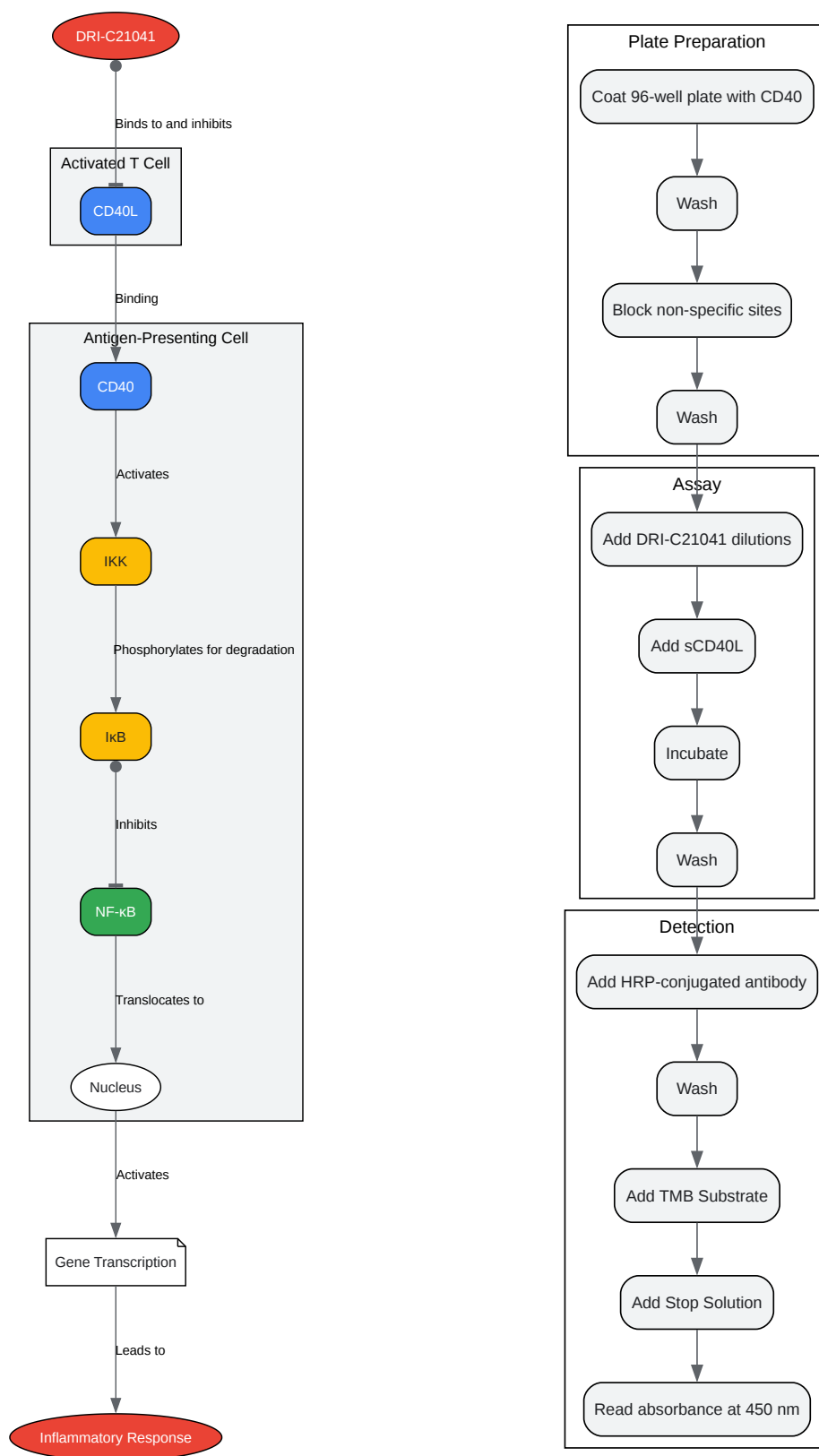
The inhibitory activity of DRI-C21041 has been quantified in both cell-free and cell-based assays. The following table summarizes the key potency metrics.

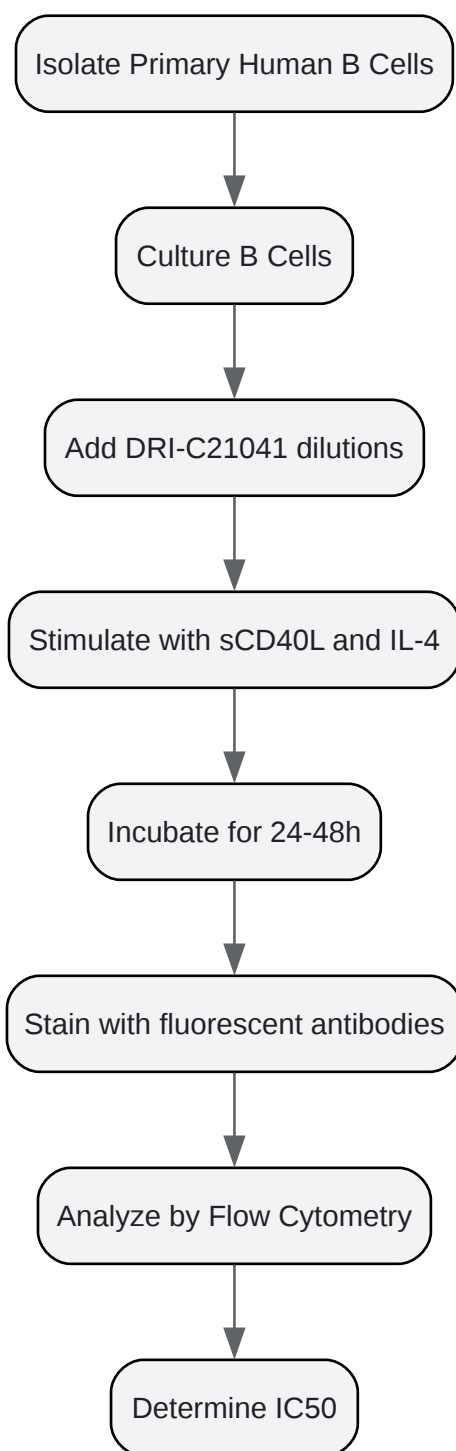
Assay Type	Target Interaction/Pathway	Cell/System Type	IC50 Value
Cell-Free ELISA	CD40-CD40L Binding	N/A	87 nM
NF-κB Biosensor Cell Assay	CD40L-induced NF-κB Activation	NF-κB Biosensor Cells	10.3 μM
Primary Human B Lymphocyte Assay	CD40L-induced Activation	Primary Human B Lymphocytes	13.2 μM

Mechanism of Action: Targeting the CD40-CD40L Axis

DRI-C21041 exerts its immunomodulatory effects by directly interfering with the binding of CD40L on activated T cells to the CD40 receptor on antigen-presenting cells (APCs), such as B cells, macrophages, and dendritic cells. This disruption prevents the downstream signaling cascade that leads to immune cell activation, proliferation, and cytokine production. A key pathway inhibited by DRI-C21041 is the activation of Nuclear Factor-kappa B (NF-κB), a pivotal transcription factor in the inflammatory response.[\[1\]](#)

Protein thermal shift analysis has suggested that DRI-C21041 achieves this by binding to CD40L rather than CD40.[\[1\]](#) Furthermore, studies have indicated that DRI-C21041 exhibits greater than 30-fold selectivity for the CD40-CD40L interaction over other TNF superfamily protein-protein interactions, such as OX40-OX40L, BAFFR-BAFF, and TNF-R1–TNFα.[\[1\]](#)





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References

- [1. benchchem.com \[benchchem.com\]](#)
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